

CAS number 64186-22-7 physical properties and safety data

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Compound of Interest

Compound Name: *3-(5-iodofuran-2-yl)prop-2-enoic acid*
Cat. No.: *B13402604*

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An In-depth Technical Guide to Polymerized Soybean Oil

This guide provides a comprehensive overview of the physical properties and safety data for Polymerized Soybean Oil, a versatile and increasingly utilized bio-derived material. This document is intended for researchers, scientists, and professionals in drug development and other industrial applications who require a technical understanding of this substance.

Introduction

Polymerized soybean oil, also known as bodied soybean oil, is derived from soybean oil through processes such as heating at high temperatures in the absence of air. This polymerization process increases the oil's viscosity and alters its physical and chemical properties, making it suitable for a variety of industrial applications, including as a component in printing inks, paints, and polymers. While the CAS number 64186-22-7 was specified for this inquiry, the more commonly recognized and indexed CAS number for Polymerized Soybean Oil is 68122-64-5. This guide will primarily reference the latter, with the acknowledgment of the former's association.

The properties of polymerized soybean oil can vary significantly depending on the extent and method of polymerization. Therefore, the data presented herein should be considered as a general guide, and specific product data sheets should be consulted for precise specifications.

Physicochemical Properties

The physical characteristics of polymerized soybean oil are a departure from those of standard soybean oil, primarily due to the increase in molecular weight and cross-linking that occurs during polymerization.

Property	Value	Source
Appearance	Yellow, viscous liquid	[1]
Odor	Slight vegetable oil odor	[1]
Specific Gravity	0.917 - 0.925 @ 25°C	[2]
Viscosity	45 - 55 cP @ 25°C (can vary significantly with polymerization)	[2]
Smoke Point	~240 °C (464 °F)	[2]
Solubility	Insoluble in water	[1]

Safety and Handling

Polymerized soybean oil is generally considered to be of low toxicity and is not classified as a hazardous substance under the Globally Harmonized System (GHS).[3][4][5] However, as with any chemical substance, appropriate safety precautions should be observed.

Hazard Identification and GHS Classification:

- GHS Classification: Not classified as hazardous.[3][5][6]
- Hazard Pictograms: None[2]
- Signal Word: None[2]

- Hazard Statements: None[2]

Precautionary Measures and Personal Protective Equipment (PPE):

While not classified as hazardous, good laboratory and industrial hygiene practices are recommended.

- Eye Protection: Safety glasses should be worn to prevent accidental splashes.[7]
- Skin Protection: Gloves are recommended for prolonged contact to avoid potential skin irritation from defatting.[8]
- Respiratory Protection: Not generally required under normal use with adequate ventilation. Overheating may produce vapors that could cause respiratory irritation.[8]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas.[7]

Storage and Stability:

- Stability: Stable under normal storage conditions.[8]
- Conditions to Avoid: Avoid extreme heat and open flames.[9]
- Incompatible Materials: Strong oxidizing agents.[9]
- Hazardous Decomposition Products: None known under normal conditions. Combustion may produce carbon monoxide and carbon dioxide.[9]
- Special Precaution: Materials such as rags, paper, or other absorbent materials soaked with polymerized soybean oil may be susceptible to spontaneous combustion if improperly stored. These materials should be placed in a sealed, water-filled metal container.[1][9]

Experimental Protocols

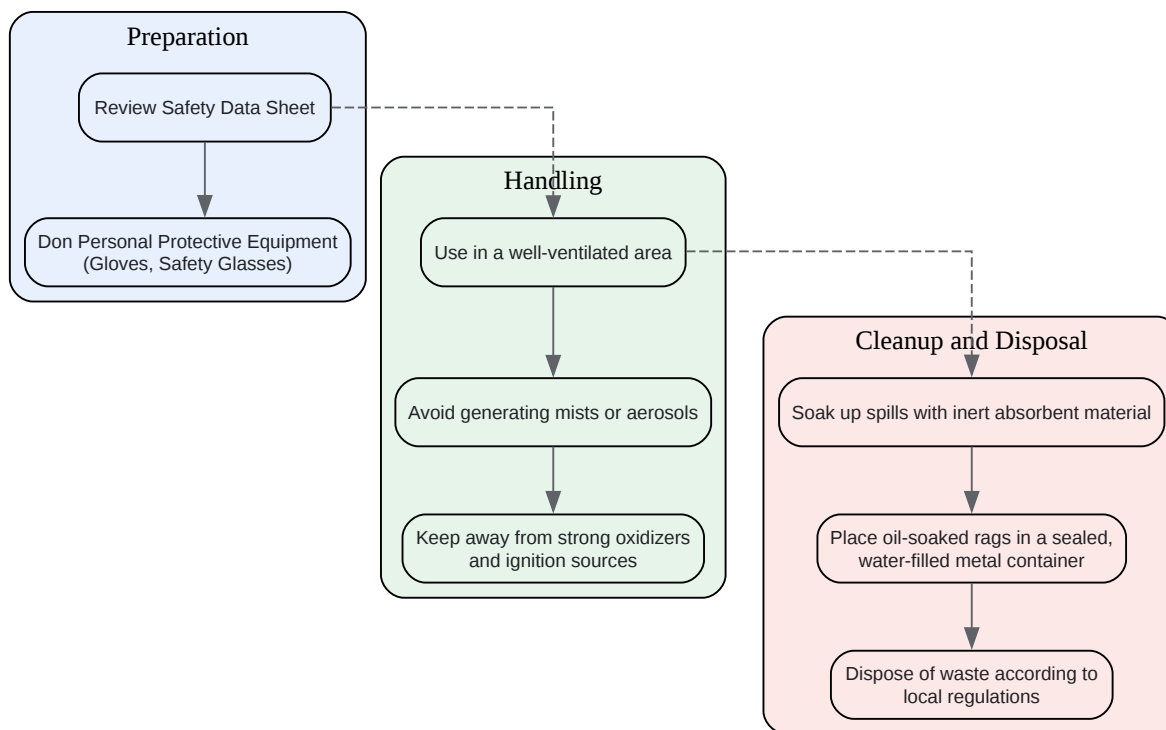
Due to the variability of polymerized soybean oil, specific experimental protocols for its use would be highly application-dependent. The following is a generalized workflow for the quality control assessment of incoming polymerized soybean oil.

Protocol: Viscosity Measurement of Polymerized Soybean Oil

- Objective: To determine the dynamic viscosity of a polymerized soybean oil sample.
- Apparatus: Rotational viscometer, appropriate spindle, constant temperature water bath.
- Procedure:
 1. Equilibrate the polymerized soybean oil sample to a standard temperature (e.g., 25°C) using the water bath.
 2. Select a spindle and rotational speed appropriate for the expected viscosity range of the sample.
 3. Immerse the spindle into the sample to the marked level.
 4. Allow the viscometer reading to stabilize.
 5. Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).
 6. Repeat the measurement three times and calculate the average.

Visualizations

Diagram: Safe Handling Workflow for Polymerized Soybean Oil



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